

Personal protective equipment for handling Hdac6-IN-36

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Compound of Interest

Compound Name: Hdac6-IN-36

Cat. No.: B12365530

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Essential Safety and Handling Guide for Hdac6-IN-36

Disclaimer: No specific Safety Data Sheet (SDS) for **Hdac6-IN-36** was publicly available at the time of this writing. The following guidance is based on safety protocols for handling other HDAC6 inhibitors and general best practices for laboratory chemical safety. Researchers must consult their institution's safety office and perform a risk assessment before handling this compound.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Hdac6-IN-36**, a small molecule inhibitor of Histone Deacetylase 6. Adherence to these procedures is critical for ensuring personal safety and minimizing environmental impact.

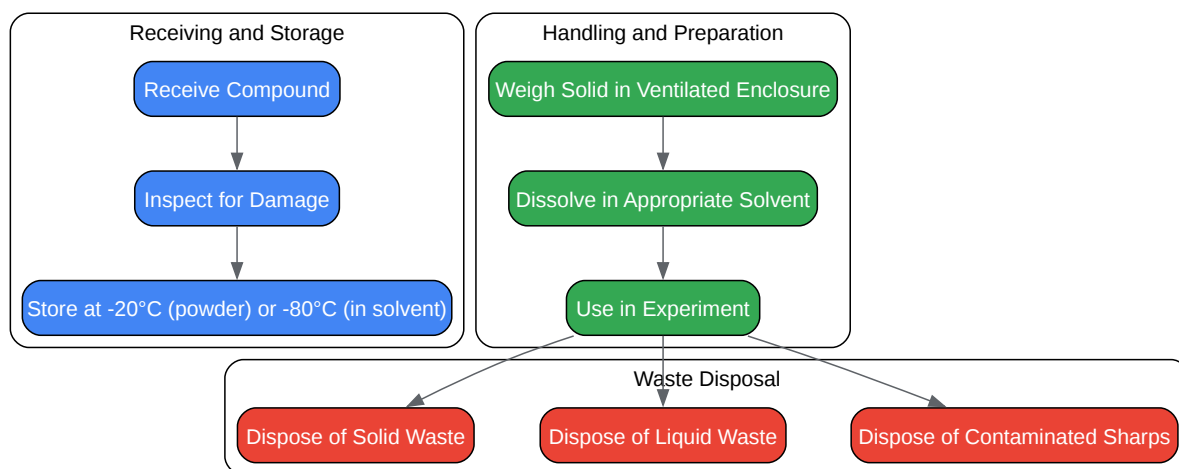
Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **Hdac6-IN-36** in any form (solid or in solution). The following table summarizes the recommended PPE for different laboratory procedures.

| Procedure | Required Personal Protective Equipment |
|--------------------------------------|--|
| Weighing and Aliquoting (Solid Form) | - Respirator: A properly fitted NIOSH-approved respirator is crucial to prevent inhalation of fine particles. - Eye Protection: Safety goggles with side-shields are required. - Hand Protection: Chemical-resistant nitrile gloves (double-gloving is recommended). - Body Protection: A lab coat, long pants, and closed-toe shoes are mandatory. For larger quantities, impervious clothing may be necessary. |
| Dissolving and Solution Handling | - Eye Protection: Safety goggles with side-shields. - Hand Protection: Chemical-resistant nitrile gloves. - Body Protection: A lab coat, long pants, and closed-toe shoes. |
| In-Use (Cell Culture, etc.) | - Eye Protection: Safety glasses with side-shields. - Hand Protection: Chemical-resistant nitrile gloves. - Body Protection: A lab coat, long pants, and closed-toe shoes. |

Safe Handling and Operational Plan

A systematic approach to handling **Hdac6-IN-36** is essential to minimize exposure risk. The following workflow outlines the key steps from receiving the compound to its disposal.



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Caption: Workflow for the safe handling of **Hdac6-IN-36**.

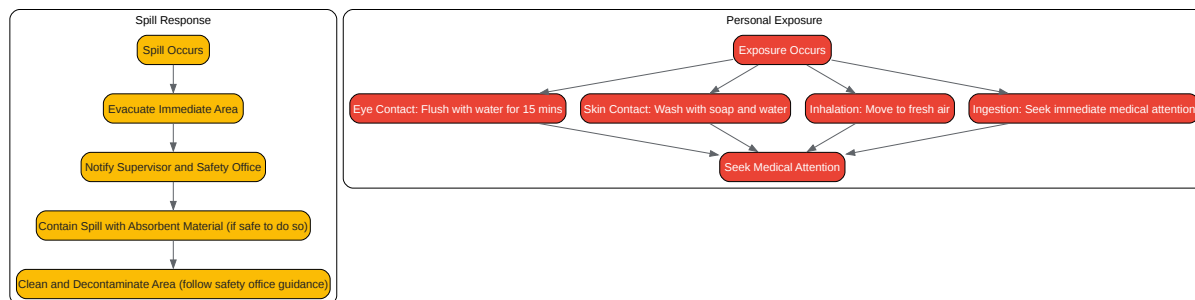
Disposal Plan

Proper disposal of **Hdac6-IN-36** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance. All waste must be treated as hazardous.

| Waste Type | Disposal Procedure |
|---------------------|---|
| Solid Waste | 1. Collect all contaminated solid waste (e.g., weigh boats, pipette tips, gloves) in a designated, clearly labeled hazardous waste container. 2. Ensure the container is sealed when not in use. 3. Dispose of the container through your institution's hazardous waste management program. |
| Liquid Waste | 1. Collect all solutions containing Hdac6-IN-36 in a designated, sealed, and clearly labeled hazardous waste container. 2. Do not mix with other chemical waste streams unless explicitly permitted by your institution's safety guidelines. 3. Arrange for pickup and disposal by your institution's hazardous waste management service. [1] [2] |
| Contaminated Sharps | 1. Place all contaminated needles, syringes, and other sharps into a designated, puncture-proof sharps container. 2. Do not overfill the container. 3. Dispose of the sharps container as hazardous waste through your institution's established procedures. |

Emergency Response Plan

In the event of a spill or personal exposure, immediate and appropriate action is necessary.



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Caption: Emergency response procedures for **Hdac6-IN-36**.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: In case of contact, immediately wash skin with soap and copious amounts of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.^[1]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.

- Ingestion: If swallowed, wash out mouth with water provided person is conscious. Call a physician immediately. Do not induce vomiting.[1][2]

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References

- 1. HDAC6 inhibitor NCT-14b|MSDS [dcchemicals.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
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